

# MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan storage under nitrogen

Author: Smolecule Technical Support Team. Date: February 2026

**Compound Focus:** MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan

Cat. No.: S12863348

Get Quote

## Chemical Profile & Storage Specifications

The following table consolidates the key handling information for **MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan** (CAS 2414254-51-4) from supplier data sheets.

Specification	Details
CAS Number	2414254-51-4 [1] [2] [3]
Molecular Formula	C <sub>55</sub> H <sub>60</sub> FN <sub>9</sub> O <sub>13</sub> [1] [2] [3]
Molecular Weight	1074.12 g/mol [1] [2] [3]
Long-Term Storage (Powder)	-20°C for 2-3 years [3] [4] [5]
Short-Term Storage (Powder)	4°C for 2 years (as an alternative to -20°C) [3] [4]
Shipping Condition	Ambient temperature [1] [4] [5]
Protective Atmosphere	Recommended to store in a <b>sealed environment under nitrogen</b> to avoid moisture and light [4].

Specification	Details
Appearance	Solid; White to off-white or light yellow powder [2] [4] [5]

## Frequently Asked Questions (FAQs)

### Storage & Handling

**Q1: Why is storage under a nitrogen atmosphere recommended?** Storing the product in a sealed container under nitrogen is a protective measure to displace oxygen and humidity from the headspace [4]. This prevents the degradation of the compound by **moisture** and **light**, thereby ensuring its chemical stability and potency over the recommended storage period.

**Q2: The powder appears as a light yellow substance. Does this indicate degradation?** Not necessarily. The product's appearance is documented in technical data sheets as ranging from "white to off-white" to "light yellow" solid powder [2] [4] [5]. A slight yellow tint can fall within the expected physical description. However, any dramatic color change, such as to a dark brown, or signs of clumping due to moisture absorption, would be a more reliable indicator of potential degradation.

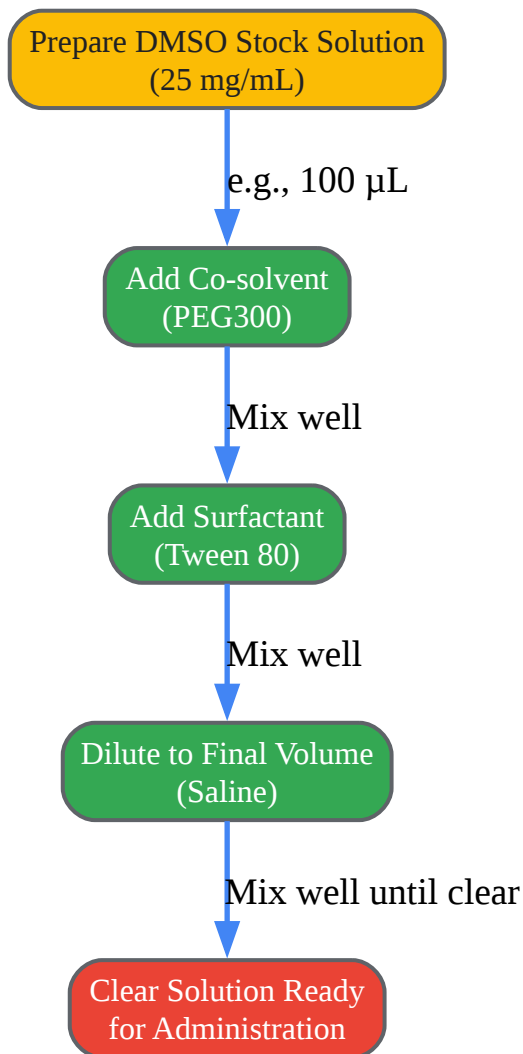
**Q3: Can the product be stored at -80°C?** Yes, for longer-term storage of solutions, -80°C is recommended. When dissolved in a solvent like DMSO, stock solutions can be stored at -80°C for 6 months [2] [3] [4]. Always aliquot solutions to avoid repeated freeze-thaw cycles.

### Solution Preparation & In Vivo Formulation

**Q4: What is the best solvent for preparing a stock solution?** DMSO is the most commonly recommended solvent. A typical stock concentration of 25 mg/mL can be achieved in DMSO, which may require brief sonication to fully dissolve [2]. This stock solution can then be used to prepare working formulations for in vitro or in vivo studies.

**Q5: How do I prepare a solution for in vivo administration?** Below is a standard workflow for formulating the compound for injection, based on supplier protocols [2] [4] [5]. Always use freshly prepared

formulations for in vivo studies.



[Click to download full resolution via product page](#)

A specific example for preparing 1 mL of a 2.5 mg/mL working solution is as follows [4]:

- Take 100 µL of a 25 mg/mL DMSO stock solution.
- Add 400 µL of PEG300 and mix thoroughly.
- Add 50 µL of Tween 80 and mix again.
- Add 450 µL of physiological saline (0.9% NaCl) and mix until the solution is clear.

This results in a final formulation with a DMSO:PEG300:Tween 80:Saline ratio of **10:40:5:45**.

## Troubleshooting Guide

Issue	Possible Cause	Solution & Preventive Action
Poor Solubility	Inappropriate solvent; hygroscopic DMSO.	Use newly opened, anhydrous DMSO. Gently warm the solution and use a bath sonicator to aid dissolution [2].
Low Recovery/Activity	Degradation from moisture, multiple freeze-thaws, or improper storage.	Always store the powder and solutions as recommended. Prepare small, single-use aliquots of stock solutions to minimize freeze-thaw cycles [2] [4].
Formulation Turns Cloudy	Precipitation of the compound upon dilution in aqueous buffers.	Ensure the correct order of addition during formulation. The compound should first be dissolved in DMSO, then mixed with PEG300 and Tween 80 before the final dilution with saline [4].

## Key Technical Reminders

To summarize the critical points for successful experimentation:

- **Confirm Stability:** Always note the appearance of the compound upon receipt and before use.
- **Plan Your Solution:** Prepare stock solutions and, especially, in vivo formulations fresh on the day of the experiment whenever possible.
- **Follow the Order:** Adhere to the specified order of adding solvents and excipients when making formulations to prevent precipitation.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. CAS No : 2414254-51-4 | Product Name : MC - Gly - Gly - Phe - Gly ... [pharmaffiliates.com]
2. MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan (Synonyms [medchemexpress.com])

3. - MC - Gly - Gly - Phe -( Gly )- R - Cyclopropane | TargetMol Exatecan [targetmol.com]

4. - MC - Gly - Gly - Phe -( Gly )- R - Cyclopropane ... Exatecan [peptidedb.com]

5. MC-Gly-Gly-Phe-Gly-(S)-Cyclopropane-Exatecan [invivochem.com]

To cite this document: Smolecule. [MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan storage under nitrogen]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b12863348#mc-gly-gly-phe-gly-r-cyclopropane-exatecan-storage-under-nitrogen>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)